

# Navigating the Safety Profile of 1,5-Anthracenediamine: An In-Depth Technical Guide

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## Compound of Interest

|                |                       |
|----------------|-----------------------|
| Compound Name: | 1,5-Anthracenediamine |
| CAS No.:       | 79015-49-9            |
| Cat. No.:      | B1608405              |

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## Introduction

**1,5-Anthracenediamine**, also known as 1,5-diaminoanthracene, is an aromatic amine with the chemical formula  $C_{14}H_{12}N_2$ .<sup>[1]</sup> Its unique structure makes it a subject of interest in various research and development applications, including the synthesis of novel materials and potential use as a building block in covalent organic frameworks (COFs).<sup>[1]</sup> As with any chemical compound, a thorough understanding of its health and safety profile is paramount for ensuring the well-being of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the known health and safety information for **1,5-Anthracenediamine**, grounded in available technical data and established safety principles. It is designed to empower researchers to handle this compound responsibly by not just outlining procedures, but by explaining the rationale behind them.

## Chemical and Physical Properties

A foundational aspect of safe handling is understanding a substance's physical characteristics. This knowledge informs storage, handling, and emergency response protocols.

| Property            | Value  | Source |
|---------------------|--|--------|
| CAS Number          | 79015-49-9                                     | [1][2] |
| Molecular Formula   | C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> | [1]    |
| Molecular Weight    | 208.26 g/mol                                   | [1]    |
| Physical Form       | Solid, Powder                                  | [2][3] |
| Appearance          | Brown powder                                   | [3]    |
| Solubility          | Does not mix well with water.                  | [3]    |
| Storage Temperature | 2-8°C, protect from light.                     | [1][2] |

## Hazard Identification and GHS Classification

**1,5-Anthracenediamine** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4][5] The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[4]

GHS Hazard Statements:

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]
- H410: Very toxic to aquatic life with long lasting effects.[4]

The following pictogram is used to represent these hazards:

 GHS Exclamation Mark Pictogram

GHS07: Exclamation Mark[1][2]

The signal word associated with these hazards is "Warning".[2][4]

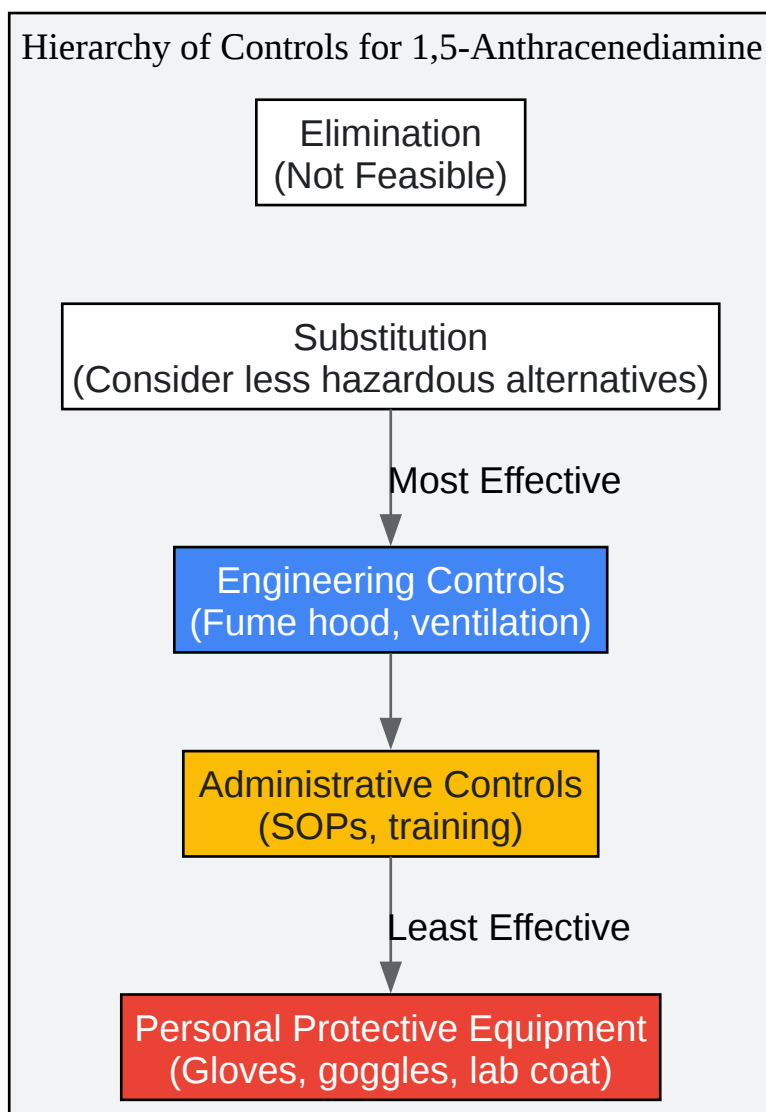
## Toxicological Profile: Understanding the Risks

While comprehensive toxicological data for **1,5-Anthracenediamine** is limited, the available information and data from related compounds provide a basis for a cautious approach.

- **Acute Toxicity:** The material has not been classified as "harmful by ingestion"; however, entry into the bloodstream through cuts or abrasions may lead to systemic injury.[3]
- **Skin and Eye Irritation:** Direct contact can cause skin inflammation, and it may exacerbate pre-existing dermatitis.[3] It is also predicted to cause substantial eye irritation, characterized by temporary redness.[3][4]
- **Respiratory Irritation:** Inhalation of dust can irritate the respiratory system, potentially causing further lung damage, especially in individuals with pre-existing respiratory conditions.[3][4]
- **Sensitization:** There is a potential for skin sensitization, meaning that repeated exposure may lead to an allergic reaction in some individuals.[3]
- **Chronic Health Effects:** There is concern that this material could have carcinogenic or mutagenic effects, but there is currently insufficient data to make a definitive assessment.[3] Long-term exposure to high concentrations of dust may lead to changes in lung function.[3]
- **Aquatic Toxicity:** The compound is classified as very toxic to aquatic life with long-lasting effects, necessitating careful handling to prevent environmental release.[4]

## Safe Handling and Storage: A Proactive Approach

Given the identified hazards, a stringent set of handling and storage protocols is essential. The core principle is the hierarchy of controls, which prioritizes eliminating or minimizing the hazard at its source.



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*Hierarchy of Controls for Safe Handling.*

Engineering Controls:

- Work with **1,5-Anthracenediamine** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[4][6]
- Provide appropriate exhaust ventilation at places where dust is formed.[4]

Personal Protective Equipment (PPE):

A critical last line of defense, the selection of appropriate PPE is non-negotiable.

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[4][7]
- Hand Protection: Chemical-resistant gloves are required. The suitability and durability of the glove type depend on the frequency and duration of contact. For prolonged or frequently repeated contact, a glove with a higher protection class is recommended.[3] Always wash hands thoroughly after removing gloves.[3]
- Skin and Body Protection: Wear a lab coat and, if necessary, impervious clothing to prevent skin contact.[7][8]
- Respiratory Protection: If engineering controls are insufficient or during spill cleanup, use a NIOSH/MSHA-approved respirator with a particulate filter.[3][8]

Handling Procedures:

- Avoid breathing dust and contact with skin and eyes.[3]
- Minimize dust generation and accumulation.[6]
- Use dry clean-up procedures such as a vacuum with a HEPA filter; avoid sweeping that generates dust.[3]
- Ensure that any external skin damage is suitably protected before handling.[3]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[4]
- Store at the recommended temperature of 2-8°C and protect from light.[1][2]
- Store away from incompatible materials, such as strong oxidizing agents.[3]

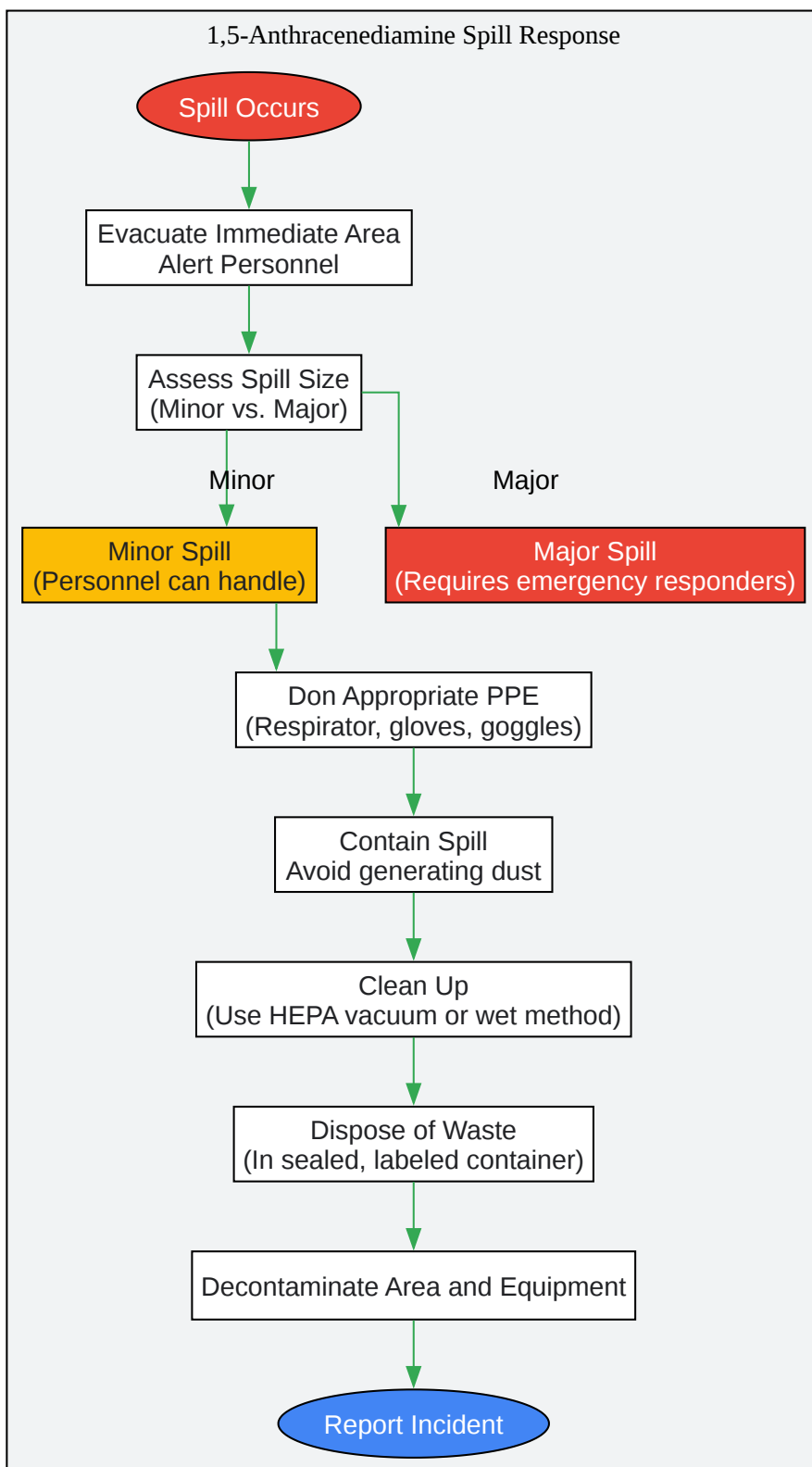
## Emergency Procedures: Preparedness and Response

In the event of an accidental exposure or spill, a swift and informed response is crucial.

**First-Aid Measures:**

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[7]
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[4][7]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.[4][7]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[7]

**Spill Response Workflow:**



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*Workflow for Responding to a Spill.*

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][7]
- Specific Hazards: Fine dust dispersed in air may ignite.[9] Combustion may produce toxic fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[4][7]

## Disposal Considerations

Dispose of **1,5-Anthracenediamine** and its containers in accordance with local, state, and federal regulations.[4] Do not let the product enter drains, as it is very toxic to aquatic life.[4]

## Conclusion

While **1,5-Anthracenediamine** holds promise for scientific advancement, its potential hazards necessitate a culture of safety and a rigorous adherence to established protocols. By understanding its chemical properties, recognizing its health risks, and implementing robust engineering and administrative controls, researchers can work with this compound confidently and safely. This guide serves as a foundational resource, but it is incumbent upon all users to consult the most current Safety Data Sheet and institutional safety guidelines before commencing any work.

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